

Application Notes and Protocols for CHDI-390576 in Mice

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Compound of Interest

Compound Name: CHDI-390576

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These application notes provide a comprehensive overview of the available data and protocols for the use of **CHDI-390576**, a potent and CNS-penetrant class IIa histone deacetylase (HDAC) inhibitor, in mouse models. The information is compiled from publicly available research to guide the design and execution of in vivo studies.

Overview of CHDI-390576

CHDI-390576 is a benzhydryl hydroxamic acid that selectively inhibits class IIa HDACs (HDAC4, HDAC5, HDAC7, and HDAC9) with IC₅₀ values in the nanomolar range.^[1] It displays significant selectivity over class I and class IIb HDACs.^[1] Its ability to penetrate the central nervous system makes it a valuable tool for investigating the role of class IIa HDACs in neurological disorders.^[1]

Mechanism of Action

Class IIa HDACs act as transcriptional corepressors by interacting with transcription factors such as myocyte enhancer factor-2 (MEF2).^{[2][3][4]} This interaction represses the transcriptional activity of MEF2. **CHDI-390576** inhibits the catalytic activity of class IIa HDACs,

leading to the de-repression of MEF2 and the subsequent expression of MEF2 target genes.[\[3\]](#)
[\[5\]](#)

Quantitative Data

The following tables summarize the available quantitative data for **CHDI-390576**.

Table 1: In Vitro Inhibitory Activity of **CHDI-390576**

Target	IC50 (nM)
HDAC4	54
HDAC5	60
HDAC7	31
HDAC9	50
Data from MedchemExpress [1]	

Experimental Protocols

Preparation of **CHDI-390576** for Oral Administration in Mice

This protocol is based on a formulation provided by MedchemExpress.[\[1\]](#)

Materials:

- **CHDI-390576** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Prepare a stock solution of **CHDI-390576** in DMSO. For example, to achieve a final concentration of 2.08 mg/mL, prepare a 20.8 mg/mL stock solution in DMSO.
- In a sterile microcentrifuge tube, add the following solvents in the specified order, vortexing after each addition:
 - 40% PEG300
 - 10% of the **CHDI-390576** DMSO stock solution
 - 5% Tween-80
 - 45% Saline
- Vortex the final solution thoroughly to ensure it is clear and homogenous.
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- Prepare the working solution fresh on the day of administration.

Oral Administration of **CHDI-390576** to Mice

This protocol is based on a study conducted in R6/2 mice, a model for Huntington's disease.

Animals:

- R6/2 transgenic mice and wild-type littermates.

Dosage and Administration:

- Dose mice orally (p.o.) by gavage with **CHDI-390576** at 10, 30, or 100 mg/kg.

- Administer the compound twice daily for a period of 15 days.
- A vehicle control group should be administered the same formulation without the active compound.

Open Field Test for Behavioral Analysis

The open field test is used to assess general locomotor activity and anxiety-like behavior in mice.

Materials:

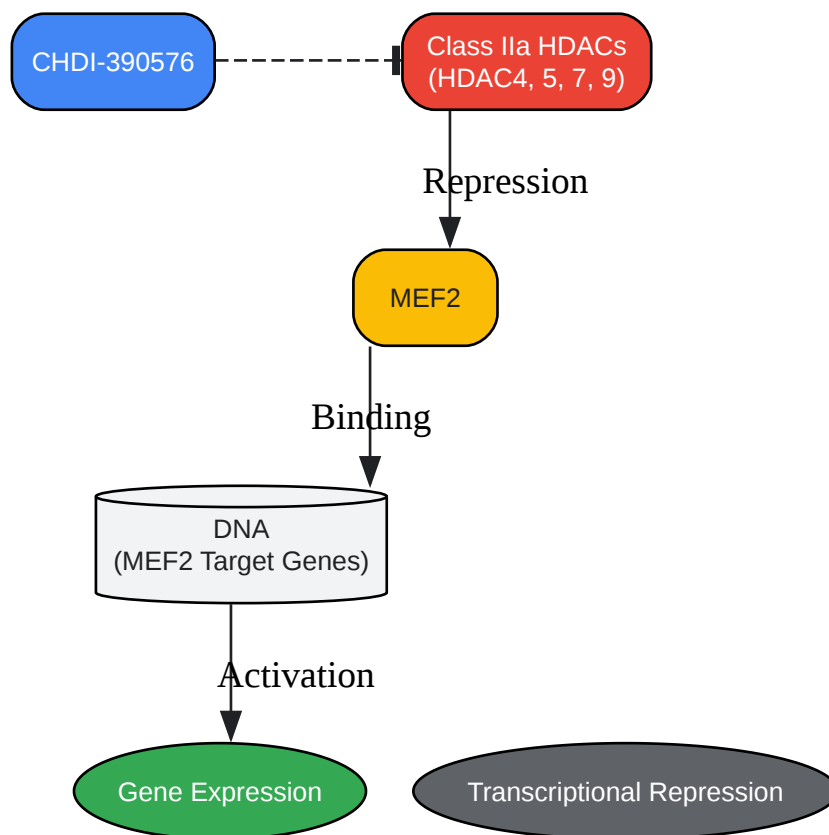
- Open field arena (e.g., 42 x 42 x 42 cm)
- Video camera and tracking software
- 70% ethanol for cleaning

Procedure:

- Habituate the mice to the testing room for at least 30 minutes before the test.
- Clean the open field arena with 70% ethanol and allow it to dry completely between each mouse to remove olfactory cues.
- Gently place the mouse in the center of the arena.
- Record the mouse's activity for a predetermined duration, typically 5-10 minutes.
- Analyze the recorded video using tracking software to measure parameters such as:
 - Total distance traveled
 - Time spent in the center versus the periphery of the arena
 - Rearing frequency (vertical activity)
- Increased time in the center of the arena is generally interpreted as reduced anxiety-like behavior.

Diagrams

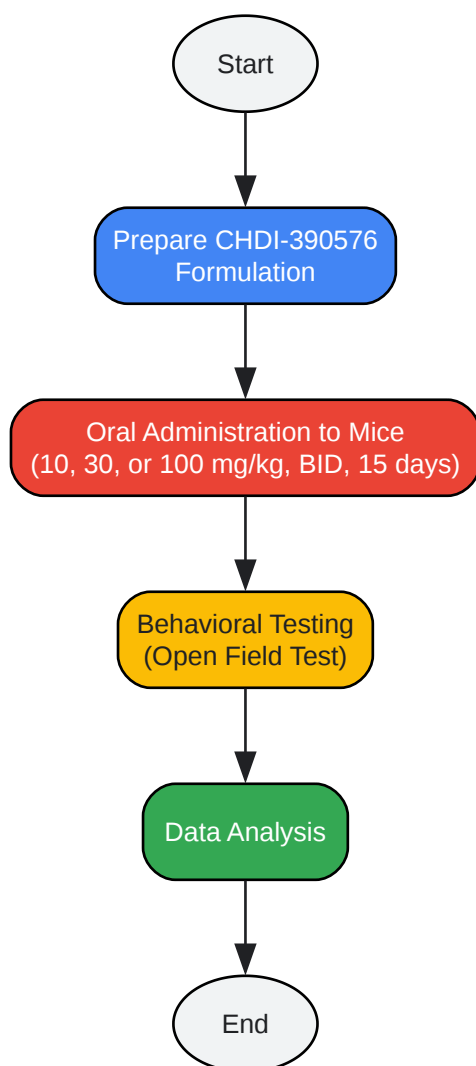
Signaling Pathway of CHDI-390576



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Caption: **CHDI-390576** inhibits Class IIa HDACs, relieving MEF2 repression.

Experimental Workflow for In Vivo Mouse Study



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Caption: Workflow for **CHDI-390576** in vivo mouse study.

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